

Technical Comparison & Authentication Guide: 1-Bromo-3,5-difluoro-2-methylbenzene[1]

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Compound of Interest

Compound Name: 1-Bromo-3,5-difluoro-2-methylbenzene

CAS No.: 1783551-12-1

Cat. No.: B3040248

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Executive Summary

1-Bromo-3,5-difluoro-2-methylbenzene (CAS: 1783551-12-1), also known as 2-Bromo-4,6-difluorotoluene, serves as a specialized electrophile in palladium-catalyzed cross-coupling reactions.[1] Its unique substitution pattern—combining an ortho-methyl group with electron-withdrawing fluorines—offers a precise balance between steric conformational locking and metabolic blocking.[1]

This guide objectively compares this scaffold against its chloro- and non-methylated analogs, providing self-validating authentication protocols to ensure experimental reproducibility.

Chemical Identity & Specifications

To establish a "Gold Standard" for procurement and quality control, the compound must meet the following physicochemical criteria.

Parameter	Specification
IUPAC Name	1-Bromo-3,5-difluoro-2-methylbenzene
Common Synonym	2-Bromo-4,6-difluorotoluene
CAS Number	1783551-12-1
Molecular Formula	C ₇ H ₅ BrF ₂
Molecular Weight	207.02 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	~206 °C (Predicted/Lit)
Density	~1.68 g/mL
Key Impurities	1-Chloro-3,5-difluoro-2-methylbenzene (synthesis byproduct); Isomers (e.g., 4-bromo-2,6-difluoro)

Comparative Performance Analysis

Reactivity Profile: Bromo- vs. Chloro- Analogs

In drug discovery, the choice between the Bromo- and Chloro- analogs dictates the success of cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).[\[1\]](#)

Feature	1-Bromo-3,5-difluoro-2-methylbenzene	1-Chloro-3,5-difluoro-2-methylbenzene	Impact on Protocol
C-X Bond Energy	Lower (~68 kcal/mol)	Higher (~81 kcal/mol)	Bromo allows milder activation temperatures (60–80°C).[1]
Oxidative Addition	Fast (high)	Slow (low)	Bromo is preferred for sterically hindered substrates.[1]
Catalyst Requirement	Standard Pd(PPh ₃) ₄ or Pd(dppf)Cl ₂	Specialized bulky ligands (e.g., XPhos, SPhos)	Chloro requires expensive 3rd-gen precatalysts.[1]
Cost Efficiency	Moderate Cost	Low Cost	Chloro is viable only at process scale (>10kg) after optimization.[1]

Scientific Insight: The ortho-methyl group at position 2 exerts significant steric pressure on the C1-Halogen bond.[1] While aryl chlorides are generally cheaper, the added steric bulk of the methyl group makes the oxidative addition of the Chloro-analog kinetically difficult.[1] Therefore, the Bromo-analog is the superior choice for discovery-phase chemistry where yield and reliability outweigh raw material cost.[1]

Structural Impact: Methylated vs. Non-Methylated

Comparing **1-Bromo-3,5-difluoro-2-methylbenzene** with 1-Bromo-3,5-difluorobenzene:

- **Conformational Locking:** The 2-methyl group restricts rotation in biaryl systems, potentially creating atropisomers.[1] This is a desired feature for increasing binding selectivity in kinase inhibitors.
- **Metabolic Stability:** The methyl group blocks the reactive ortho-position, preventing metabolic oxidation (P450 hydroxylation) that often occurs on the electron-deficient ring of the non-

methylated analog.[1]

Authentication & Characterization Protocols

Trustworthiness in chemical synthesis relies on validating the starting material. The following multi-modal approach ensures the compound is the correct isomer.

"Self-Validating" NMR Logic

The substitution pattern (1-Br, 2-Me, 3-F, 5-F) creates a unique magnetic environment that distinguishes it from symmetric isomers.[1]

- ^1H NMR (Proton):
 - Methyl Group: A distinct singlet (or doublet due to long-range F coupling) at δ 2.2–2.4 ppm.[1]
 - Aromatic Region: You will observe two distinct signals for the aromatic protons (H4 and H6).
 - H4 (between two Fluorines): Appears as a triplet of triplets () due to coupling with both F3 and F5.
 - H6 (between Br and F): Appears as a doublet of doublets (with F5, weak with F3).
- ^{19}F NMR (Fluorine) - The Critical Check:
 - Because the molecule lacks a plane of symmetry (due to the 2-Methyl/1-Bromo asymmetry), F3 and F5 are chemically non-equivalent.[1]
 - Result: You must see two distinct fluorine signals.
 - Failure Mode: If you see only one Fluorine signal, the product is likely the symmetric isomer (e.g., 4-bromo-2,6-difluorotoluene or 1-bromo-3,5-difluorobenzene).[1]

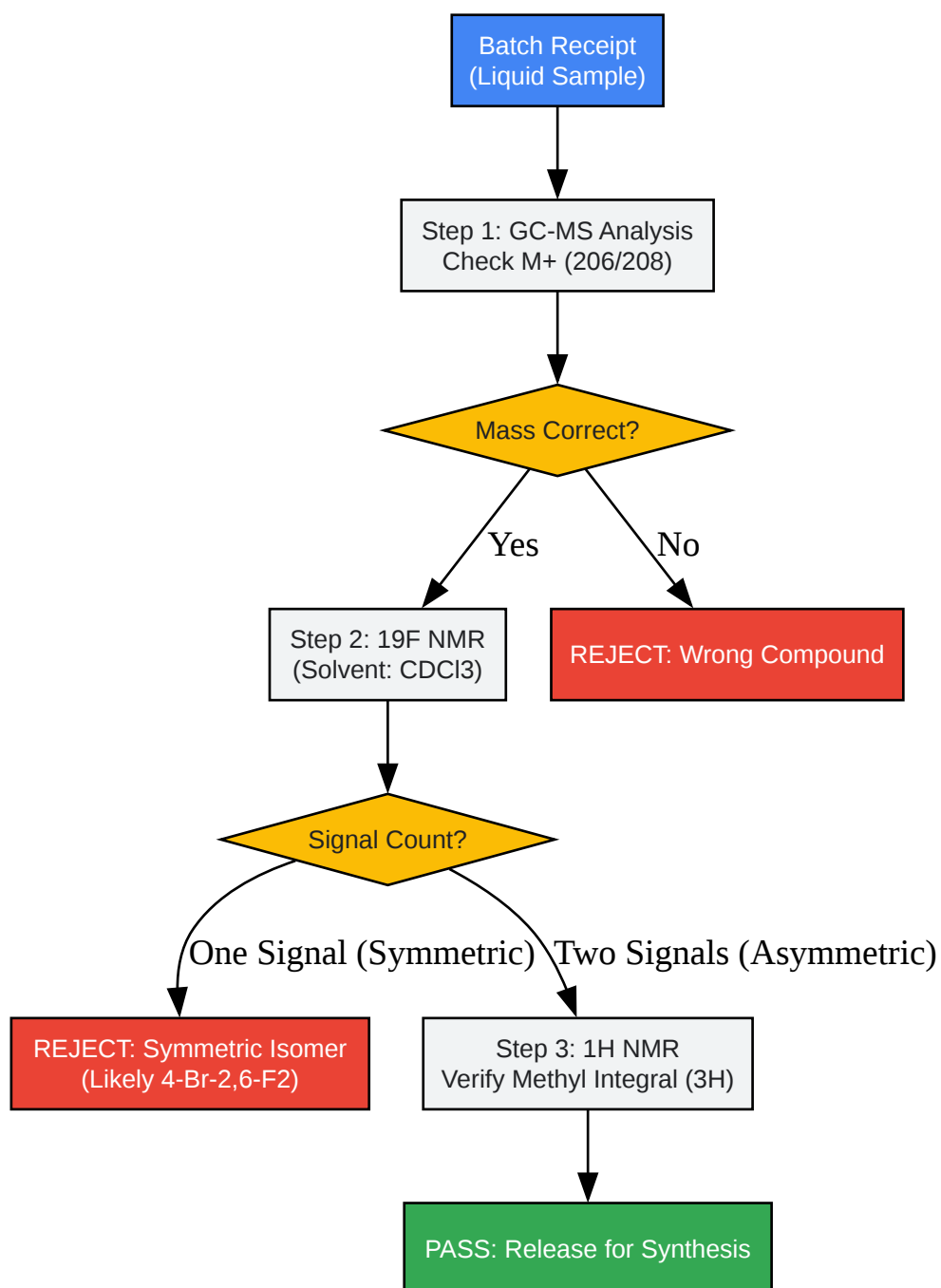
GC-MS Fingerprint[1]

- Molecular Ion (): Peaks at 206 and 208 m/z (1:1 intensity ratio characteristic of Br/Br).
- Base Peak: Loss of Br () resulting in a fluorinated tropylium ion cation at m/z ~127.[1]

Experimental Workflows

Quality Control Decision Tree

This diagram outlines the logic for accepting or rejecting a batch based on the analytical data described above.

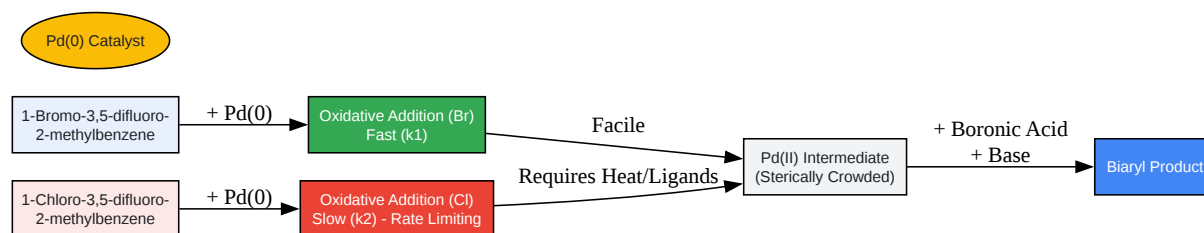


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Figure 1: QC Decision Tree. A self-validating workflow ensuring the exclusion of symmetric isomers.

Comparative Reactivity Pathway (Suzuki Coupling)

This diagram illustrates the mechanistic advantage of the Bromo- analog over the Chloro- analog in a standard Suzuki coupling.[1]



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Figure 2: Kinetic pathway comparison.[1] The Bromo-analog bypasses the rate-limiting oxidative addition barrier imposed by the ortho-methyl group.[1]

References

- Royal Society of Chemistry. (2014). Comparative study of aryl halides in Pd-mediated reactions. Inorganic Chemistry Frontiers. Retrieved from [\[Link\]](#)

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Sources

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